

2,4-Dibromothiazole CAS number and specs

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dibromothiazole

Cat. No.: B2762289

[Get Quote](#)

An In-depth Technical Guide to 2,4-Dibromothiazole

For researchers, scientists, and professionals in drug development, **2,4-Dibromothiazole** is a crucial heterocyclic organic compound. Its unique structure, featuring a thiazole ring with bromine atoms at the 2 and 4 positions, makes it a versatile building block in organic synthesis, particularly for creating novel pharmaceutical agents and agrochemicals.^{[1][2][3]} This guide provides a comprehensive overview of its chemical and physical properties, safety information, applications, and relevant experimental protocols.

Chemical and Physical Properties

The fundamental characteristics of **2,4-Dibromothiazole** are summarized in the table below, providing a clear reference for laboratory use.

Property	Value
CAS Number	4175-77-3[4][5]
Molecular Formula	C ₃ HBr ₂ NS
Molecular Weight	242.92 g/mol
Appearance	Off-white to white crystalline powder or solid
Melting Point	80-84 °C
Boiling Point	242.8 °C at 760 mmHg
Density	2.324 g/cm ³
Flash Point	100.6 °C
Refractive Index	1.649
Purity	≥96-99% (depending on the supplier)
Storage	Keep cold, store at 0-8 °C, and protect from light and moisture

Safety and Handling

2,4-Dibromothiazole is associated with several hazards and requires careful handling in a laboratory setting. The following table outlines its key safety information.

Safety Information	Details
Signal Word	Danger
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H318 (Causes serious eye damage), H335 (May cause respiratory irritation)
Precautionary Statements	P261, P264, P280, P304+P340, P305+P351+P338, P405
Hazard Codes	Xn, Xi
Personal Protective Equipment	Wear protective gloves, protective clothing, eye protection, and face protection. Use a dust mask type N95 (US).

Applications in Research and Drug Development

2,4-Dibromothiazole's reactivity, enhanced by the presence of two bromine atoms, makes it a valuable intermediate in organic synthesis. It is particularly significant in the development of pharmaceuticals and agrochemicals.

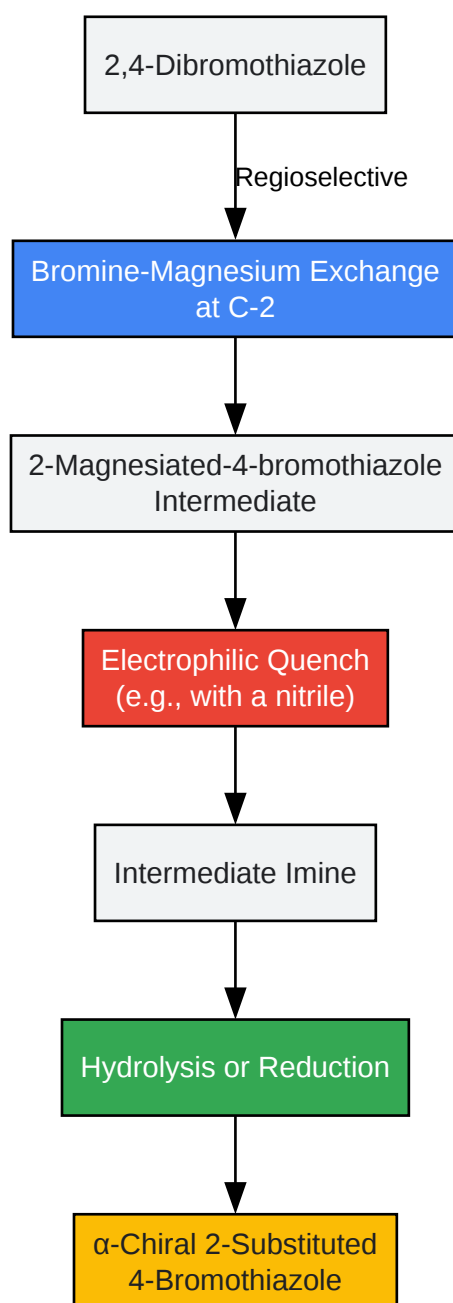
Key applications include:

- **Synthesis of Biologically Active Molecules:** It serves as a precursor for various 2,4-disubstituted thiazole derivatives that exhibit biological activity. For instance, it is used in the preparation of survival motor neuron (SMN) protein modulators.
- **Pharmaceutical Intermediates:** The thiazole ring is a core structure in many drugs, and **2,4-Dibromothiazole** is an important intermediate in the synthesis of compounds for developing antibiotics and other therapeutic agents. It has been used in the synthesis of fragments of natural products like Melithiazole C and dolabellin.
- **Agrochemicals:** This compound is an effective intermediate in the creation of fungicides and herbicides, contributing to crop protection and enhanced agricultural productivity.

- Cross-Coupling Reactions: The bromine atoms can be selectively displaced in cross-coupling reactions, such as Suzuki or Stille couplings, to build more complex molecular architectures.

Experimental Protocols

A common application of **2,4-Dibromothiazole** is its use as a building block in sequential, regioselective cross-coupling reactions. A general workflow for such a reaction is outlined below.



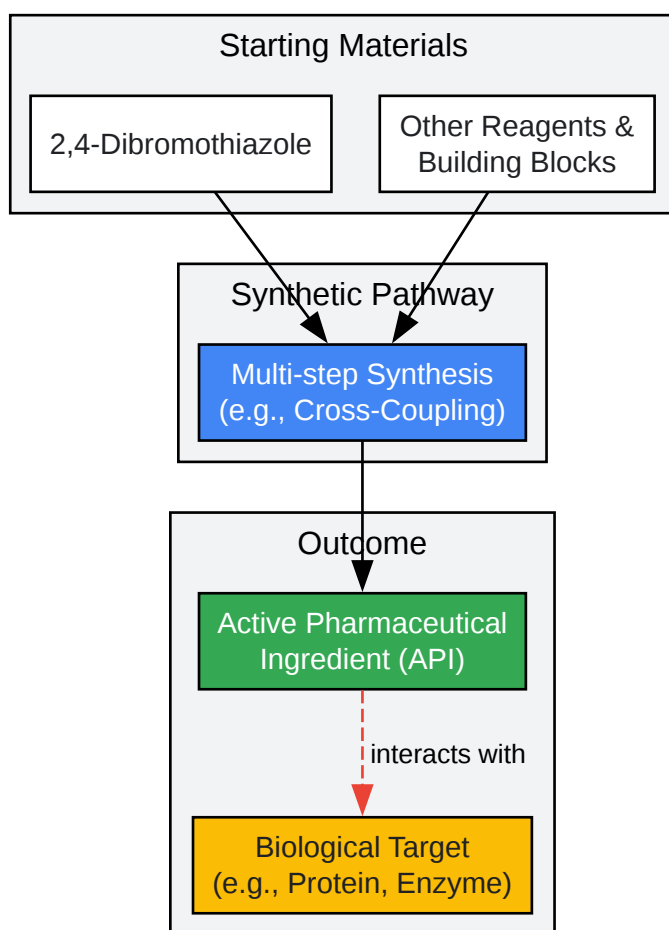
[Click to download full resolution via product page](#)

Caption: Regioselective functionalization of **2,4-Dibromothiazole**.

This process often involves a bromine-magnesium exchange that occurs with high regioselectivity at the C-2 position of the thiazole ring. The resulting Grignard reagent can then react with an electrophile to introduce a substituent at the 2-position, leaving the bromine at the 4-position available for subsequent reactions.

Role in Synthesis of Active Pharmaceutical Ingredients (APIs)

2,4-Dibromothiazole is a foundational component for constructing more complex molecules with therapeutic properties. The following diagram illustrates its role as a starting material in a synthetic pathway leading to a potential drug candidate.



[Click to download full resolution via product page](#)

Caption: Role of **2,4-Dibromothiazole** in API synthesis.

This demonstrates the strategic importance of **2,4-Dibromothiazole** in medicinal chemistry, enabling the creation of diverse molecular structures for biological screening and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 4175-77-3: 2,4-dibromothiazole | CymitQuimica [cymitquimica.com]
- 2. Page loading... [wap.guidechem.com]
- 3. chemimpex.com [chemimpex.com]
- 4. 2,4-Dibromothiazole | 4175-77-3 [chemicalbook.com]
- 5. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [2,4-Dibromothiazole CAS number and specs]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2762289#2-4-dibromothiazole-cas-number-and-specs]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com